

# Technical Support Center: Preventing Phase Segregation in Perovskites with tBABr

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## Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for preventing phase segregation in perovskite materials using tetrabutylammonium bromide (tBABr).

## Frequently Asked Questions (FAQs)

Q1: What is phase segregation in mixed-halide perovskites and why is it problematic?

A1: Phase segregation is a phenomenon in mixed-halide perovskites (e.g., those containing both iodide and bromide) where the halide ions redistribute under illumination or electrical bias. This creates iodide-rich and bromide-rich domains within the perovskite film. The iodide-rich areas have a lower bandgap and can act as charge carrier traps, which leads to non-radiative recombination and a decrease in the open-circuit voltage (Voc) of perovskite solar cells. This instability is a significant barrier to the long-term performance and stability of optoelectronic devices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: How does tBABr help prevent phase segregation?

A2: Tetrabutylammonium bromide (tBABr) is a large organic cation additive that enhances the stability of the perovskite crystal structure. Its primary role is to induce the formation of 2D or quasi-2D perovskite layers at the grain boundaries and/or on the surface of the 3D perovskite film. These lower-dimensional structures create a barrier to ion migration, which effectively suppresses the segregation of halide ions. Furthermore, tBABr can influence the crystallization process, leading to improved film quality with larger grain sizes and fewer defects.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q3: What is the optimal concentration of tBABr to use?

A3: The ideal concentration of tBABr can differ based on the specific perovskite composition and fabrication method. Generally, a small amount of tBABr is sufficient to achieve the desired stabilizing effect. It is advisable to conduct a concentration-dependent study to determine the optimal ratio for your specific system. Using too much tBABr can lead to the formation of insulating 2D perovskite phases that may impede charge transport.[\[5\]](#)

Q4: Can tBABr be used with other methods to improve stability?

A4: Yes, tBABr can be effectively used in combination with other stability-enhancing strategies. These include compositional engineering (e.g., using mixed A-site cations like cesium and formamidinium), defect passivation with other additives, and device encapsulation. A multi-faceted approach often produces the best results for long-term device stability.[\[3\]](#)

Q5: How can I tell if phase segregation is happening in my perovskite films?

A5: Several analytical techniques can be used to detect phase segregation:

- Photoluminescence (PL) Spectroscopy: This is the most common method. A key sign of phase segregation is the emergence of a new, red-shifted PL peak under illumination, which corresponds to emission from the newly formed iodide-rich, lower-bandgap domains.[\[1\]](#)[\[2\]](#)
- X-ray Diffraction (XRD): In cases of significant segregation, XRD patterns may show a splitting of the characteristic perovskite peaks. This indicates the presence of multiple lattice constants corresponding to the different halide-rich phases.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Cathodoluminescence (CL) and PL Mapping: These imaging techniques can spatially resolve the formation of segregated domains, often revealing that segregation starts at grain boundaries or defect-rich areas.[\[1\]](#)

- Absorption Spectroscopy: Monitoring the absorption spectrum under illumination can show changes that correspond to the altered bandgaps of the segregated phases.[1]

## Troubleshooting Guide

| Problem                                                                   | Possible Cause(s)                                                                                                                                                                                                                                                                                                                             | Suggested Solution(s)                                                                                                                                                                                                                                                                                                                                                                                                                                                                  |
|---------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Phase segregation (red-shift in PL) is still observed after adding tBABr. | <ul style="list-style-type: none"><li>- Insufficient concentration of tBABr.</li><li>- Non-optimal annealing temperature or time.</li><li>- Inhomogeneous distribution of tBABr in the precursor solution.</li></ul>                                                                                                                          | <ul style="list-style-type: none"><li>- Gradually increase the concentration of tBABr in the precursor solution.</li><li>- Optimize the annealing temperature and duration. Higher temperatures can sometimes promote the formation of stable 2D/3D structures, but excessive heat can cause degradation.<a href="#">[10]</a><a href="#">[11]</a></li><li><a href="#">[12]</a>- Ensure thorough mixing of the tBABr in the precursor solution, potentially using sonication.</li></ul> |
| Reduced Power Conversion Efficiency (PCE) after adding tBABr.             | <ul style="list-style-type: none"><li>- Excessive tBABr concentration leading to the formation of an insulating 2D perovskite layer that hinders charge transport.</li><li>- Altered perovskite film morphology with increased defects or pinholes.</li><li>- Sub-optimal processing conditions for the tBABr-containing precursor.</li></ul> | <ul style="list-style-type: none"><li>- Perform a detailed concentration optimization study to find the ideal tBABr ratio.</li><li>- Characterize the film morphology using SEM to check for pinholes or incomplete coverage and adjust spin-coating parameters accordingly.</li><li>- Re-optimize spin-coating speeds and anti-solvent treatment to ensure a uniform and dense film.</li></ul>                                                                                        |
| Poor film morphology (e.g., needle-like crystals, pinholes) with tBABr.   | <ul style="list-style-type: none"><li>- The addition of tBABr can alter the crystallization kinetics of the perovskite.</li><li>- Incompatibility with the solvent system or other additives.</li><li>- Incorrect spin-coating or annealing parameters.</li></ul>                                                                             | <ul style="list-style-type: none"><li>- Adjust the spin-coating program (e.g., speed and ramp) to accommodate the new precursor ink properties.</li><li>- Optimize the anti-solvent dripping process (if used) in terms of timing and volume.</li><li>- Experiment with different annealing protocols</li></ul>                                                                                                                                                                        |

(temperature and duration).

[\[10\]](#)[\[11\]](#)[\[12\]](#)

Precursor solution with tBABr is unstable or precipitates over time.

- Limited solubility of tBABr in the perovskite precursor solvent.- Chemical reactions between tBABr and other precursor components over time.

- Prepare fresh precursor solutions before use.- Consider gentle heating or sonication to ensure complete dissolution of tBABr.- If instability persists, investigate alternative solvents or co-solvents.[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Quantitative Data Summary

Table 1: Effect of tBABr Additive on Perovskite Solar Cell Performance

| Perovskite Composition                                                     | tBABr Concentration                               | Change in PCE       | Change in Voc | Change in Jsc             | Change in FF | Reference                                 |
|----------------------------------------------------------------------------|---------------------------------------------------|---------------------|---------------|---------------------------|--------------|-------------------------------------------|
| CsPbI <sub>2.4</sub> Br <sub>0.6</sub>                                     | Optimized addition                                | Increased to 15.21% | -             | -                         | -            | <a href="#">[16]</a> <a href="#">[17]</a> |
| (FAPbI <sub>3</sub> ) <sub>0.8</sub> (MAPbBr <sub>3</sub> ) <sub>0.2</sub> | Not specified with tBABr, but annealing optimized | 12.0%               | 0.88 V        | 20.6 mA/cm <sup>2</sup>   | 65.9%        | <a href="#">[10]</a> <a href="#">[18]</a> |
| Generic Mixed-Halide                                                       | Optimized addition                                | Increase to 20.16%  | 1.119 V       | 23.41 mA cm <sup>-2</sup> | 76.97%       | <a href="#">[5]</a>                       |

Note: The specific improvements can vary significantly based on the perovskite composition and fabrication process.

## Experimental Protocols

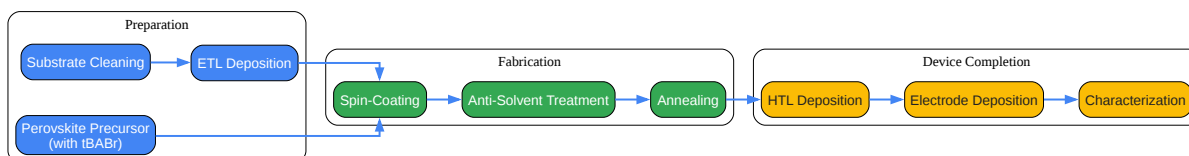
### Protocol 1: One-Step Spin-Coating Method for Incorporating tBABr

This protocol provides a general guideline. Researchers should optimize the specific parameters for their perovskite composition.

- Substrate Preparation:
  - Clean FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
  - Dry the substrates with a nitrogen gun.
  - Treat the substrates with UV-ozone for 15 minutes before depositing the electron transport layer (ETL).
- Precursor Solution Preparation:
  - Prepare the 3D perovskite precursor solution (e.g.,  $\text{CsPbI}_{2.4}\text{Br}_{0.6}$ ) by dissolving the respective salts in a mixed solvent of DMF and DMSO.
  - Prepare a stock solution of tBABr in a suitable solvent (e.g., DMF).
  - Add the desired amount of the tBABr stock solution to the 3D perovskite precursor solution to achieve the target concentration.
  - Stir the final solution at room temperature for at least 1 hour before use.
- Perovskite Film Deposition:
  - Transfer the cleaned substrates with the ETL into a nitrogen-filled glovebox.
  - Dispense a specific volume (e.g., 40  $\mu\text{L}$ ) of the tBABr-containing perovskite precursor solution onto the substrate.
  - Spin-coat the solution in a two-step program (e.g., 1000 rpm for 10 s, followed by 5000 rpm for 30 s).

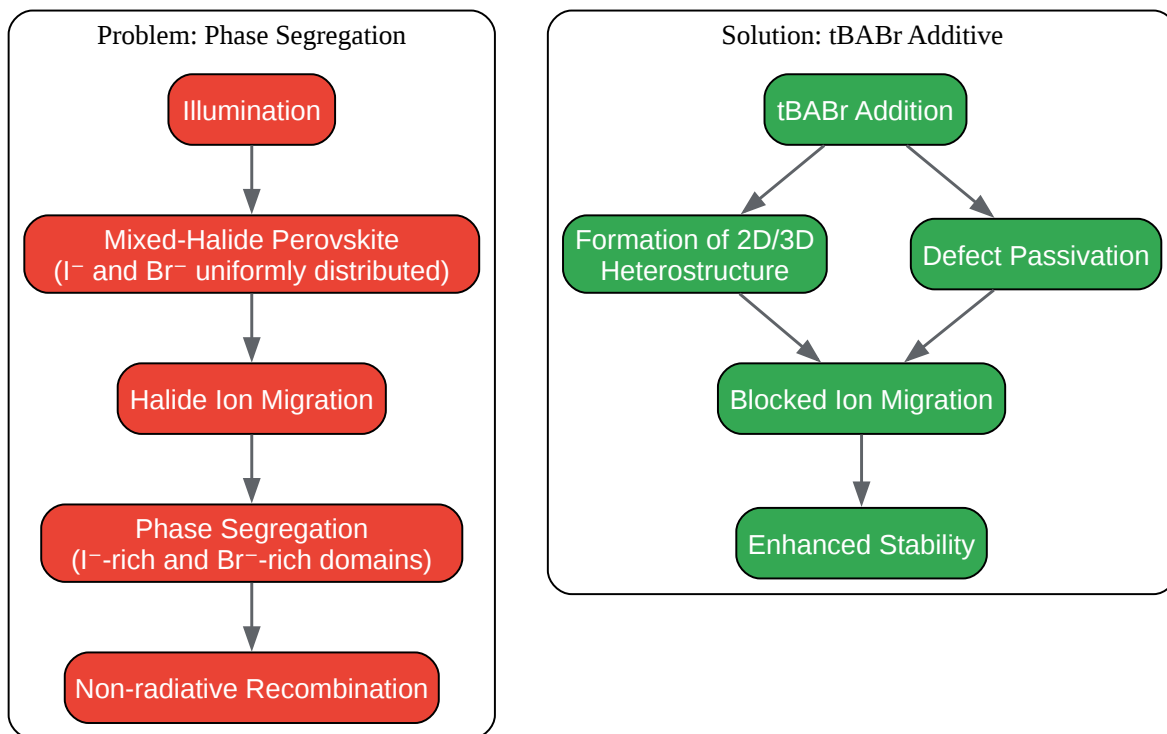
- During the second step of spin-coating, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate.
- Annealing:
  - Transfer the substrates onto a hotplate and anneal at a predetermined temperature (e.g., 100-150 °C) for a specific duration (e.g., 10-30 minutes). The optimal annealing temperature and time should be determined experimentally.<sup>[10][11][12]</sup>
- Device Completion:
  - Deposit the hole transport layer (HTL) and the metal electrode (e.g., gold or silver) via spin-coating and thermal evaporation, respectively.

## Visualizations



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**Figure 1.** Experimental workflow for fabricating perovskite solar cells with a tBABr additive.



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**Figure 2.** Mechanism of tBABr in preventing phase segregation in perovskites.

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